

N1-Methoxymethyl picrinine animal model studies

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Compound of Interest

Compound Name: *N1-Methoxymethyl picrinine*

Cat. No.: *B15587882*

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Application Notes and Protocols for Picrinine-Type Alkaloids from *Alstonia scholaris* in Animal Models

Disclaimer: To date, specific in vivo animal model studies, including pharmacokinetic, efficacy, and toxicology data, for the isolated compound **N1-Methoxymethyl picrinine** are not available in the public domain. **N1-Methoxymethyl picrinine** is an indole alkaloid that has been isolated from the leaves of *Alstonia scholaris*[1][2]. Research on the pharmacological activities of this plant has primarily focused on the total alkaloid extracts or its major alkaloid component, picrinine.

This document provides a summary of the available data and protocols for the total alkaloid fraction of *Alstonia scholaris* and picrinine, which may serve as a reference for researchers interested in **N1-Methoxymethyl picrinine**.

Overview of Pharmacological Activity

The alkaloid fraction from the leaves of *Alstonia scholaris* has demonstrated significant anti-inflammatory, analgesic, anti-tussive, and anti-asthmatic activities in various animal models[1][3][4]. Picrinine, a major alkaloid constituent, has been identified as a key contributor to the anti-tussive and anti-asthmatic effects observed[1][3]. In vitro studies have shown that picrinine exhibits anti-inflammatory activity by inhibiting the 5-lipoxygenase enzyme[2][5][6]. The alkaloids from *Alstonia scholaris* are believed to exert their effects by inhibiting inflammatory mediators such as COX-1, COX-2, and 5-LOX[1][4].

Data Presentation: Efficacy in Animal Models

The following tables summarize the quantitative data from animal studies on the total alkaloid fraction of *Alstonia scholaris* and picrinine.

Table 1: Analgesic Activity of *Alstonia scholaris* Alkaloid Fraction in Mice

Treatment	Dose (mg/kg)	Writhing Inhibition (%)	Latency in Hot-plate Test (s)
Control	-	-	Data not available
Alkaloid Fraction	100	Significant reduction	Increased latency
Alkaloid Fraction	200	Significant reduction	Increased latency

Note: Specific quantitative values for writhing inhibition and hot-plate latency were not detailed in the available search results, but significant effects were reported.

Table 2: Anti-inflammatory Activity of *Alstonia scholaris* Alkaloid Fraction in Mice

Treatment	Dose (mg/kg)	Xylene-induced Ear Edema Inhibition (%)
Control	-	-
Ethanollic Extract	200	Significant inhibition
EtOAc Fraction	100	Significant inhibition
Alkaloid Fraction	50	Significant inhibition

Note: Specific percentages of inhibition were not provided in the search results, but significant effects were noted.

Table 3: Anti-tussive and Anti-asthmatic Activity of Picrinine and *Alstonia scholaris* Alkaloid Fraction

Animal Model	Treatment	Outcome
Ammonia-induced cough in mice	Alkaloid Fraction	Significant inhibition of cough frequency[1][3]
Sulfur dioxide-induced cough in mice	Alkaloid Fraction	Increased latent period of cough[1][3]
Histamine-induced asthma in guinea pigs	Alkaloid Fraction	Increased delitescence of convulsion and tumble[1][3]
-	Picrinine	Demonstrated in vivo anti-tussive and anti-asthmatic activities[1][3]

Experimental Protocols

The following are detailed methodologies for key experiments cited in the literature for evaluating the pharmacological effects of *Alstonia scholaris* alkaloids.

Acetic Acid-Induced Writhing Test for Analgesic Activity

- Animal Model: Male Kunming mice (18-22 g)
- Procedure:
 - Animals are randomly divided into control and treatment groups.
 - The test substance (e.g., total alkaloid fraction of *A. scholaris*) is administered orally at specified doses. The control group receives the vehicle.
 - After a set period (e.g., 60 minutes), each mouse is injected intraperitoneally with 0.6% acetic acid solution (10 mL/kg).
 - The number of writhes (a response characterized by abdominal constriction and stretching of the hind limbs) is counted for a defined period (e.g., 15 minutes) following the acetic acid injection.

- The percentage of inhibition of writhing is calculated using the formula: (Control mean - Treated mean) / Control mean * 100%.

Xylene-Induced Ear Edema for Anti-inflammatory Activity

- Animal Model: Male Kunming mice (18-22 g)
- Procedure:
 - Animals are randomly assigned to control and treatment groups.
 - The test substance is administered orally at specified doses. The control group receives the vehicle.
 - After a set duration (e.g., 30 minutes), 20 μ L of xylene is applied to the anterior and posterior surfaces of the right ear of each mouse to induce edema. The left ear serves as a control.
 - After a specified time (e.g., 15 minutes) post-xylene application, the mice are euthanized, and circular sections of both ears are collected using a cork borer.
 - The weight of the ear sections is measured, and the difference in weight between the right and left ear punches is calculated to determine the extent of edema.
 - The percentage of inhibition of edema is calculated.

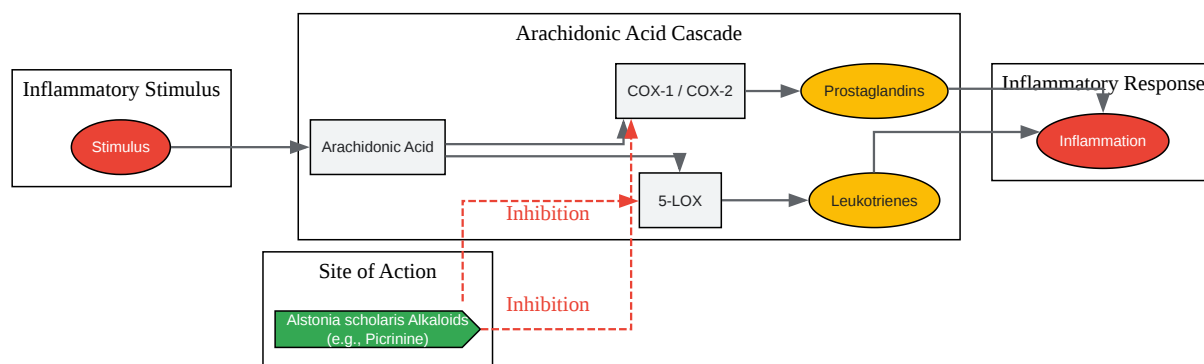
Ammonia-Induced Cough Test for Anti-tussive Activity

- Animal Model: Male Kunming mice (18-22 g)
- Procedure:
 - Mice are placed individually in a sealed container.
 - A 0.5% ammonia solution is sprayed into the container for a set duration to induce coughing.

- The frequency of coughs within a specified observation period is recorded.
- Animals are then treated with the test substance or vehicle and challenged again with ammonia at a set time post-treatment.
- The reduction in cough frequency is used to determine the anti-tussive effect.

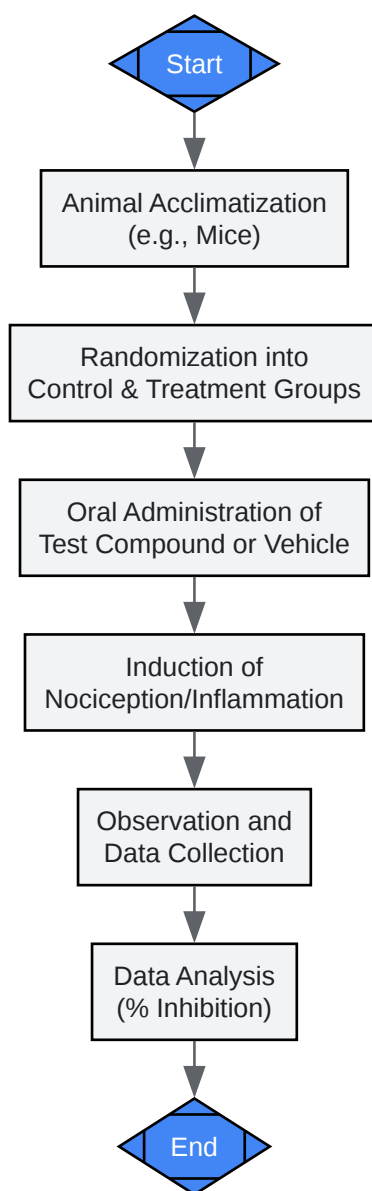
Visualization of Proposed Mechanisms

The following diagrams illustrate the proposed signaling pathways and experimental workflows based on the available literature.



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Caption: Proposed anti-inflammatory mechanism of *Alstonia scholaris* alkaloids.



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Caption: General experimental workflow for in vivo analgesic/anti-inflammatory screening.

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